

Application Notes and Protocols for Formulating Cosmetic Emulsions with Trimethylolpropane Triethylhexanoate

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Compound of Interest

Compound Name: *Trimethylolpropane triethylhexanoate*

Cat. No.: *B1602201*

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Introduction

Trimethylolpropane Triethylhexanoate is a synthetic ester that functions as an emollient and skin-conditioning agent in cosmetic and personal care formulations.[1][2] It is the triester of trimethylolpropane and 2-ethylhexanoic acid.[2] Recognized for its non-greasy feel and excellent spreadability, this fat-soluble ingredient is frequently incorporated into a variety of products, including moisturizers, lotions, and makeup, to enhance texture and application.[1]

Trimethylolpropane Triethylhexanoate is considered safe for cosmetic use and is well-tolerated by most skin types, rarely causing irritation or allergic reactions.[1] This document provides detailed application notes and protocols for the formulation of cosmetic emulsions utilizing **Trimethylolpropane Triethylhexanoate**.

Material Properties

A comprehensive understanding of the physicochemical properties of **Trimethylolpropane Triethylhexanoate** is essential for successful formulation development.

Property	Value	Reference
INCI Name	Trimethylolpropane Triethylhexanoate	[3]
CAS Number	26086-33-9	[3]
Molecular Formula	C30H56O6	[4]
Molecular Weight	512.77 g/mol	[4]
Appearance	Liquid	[5]
Solubility	Fat-soluble	[1]
Key Functions	Emollient, Skin Conditioning	[3]
Sensory Profile	Pleasant, dry texture, non-tacky	[5][6]
Oxidation Resistance	Excellent compared to natural oils	[6]

Formulation Guidelines

The successful incorporation of **Trimethylolpropane Triethylhexanoate** into cosmetic emulsions depends on careful consideration of the emulsion type, emulsifier selection, and typical inclusion levels.

Emulsion Type

Trimethylolpropane Triethylhexanoate can be effectively used in both oil-in-water (O/W) and water-in-oil (W/O) emulsions.

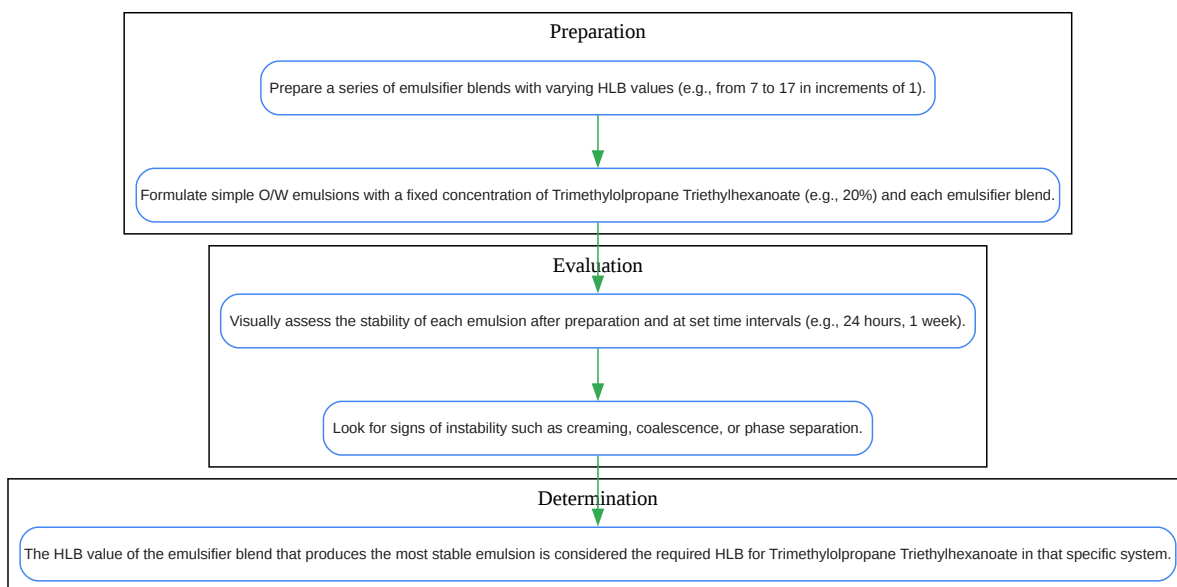
- O/W Emulsions: In these formulations, **Trimethylolpropane Triethylhexanoate** will be part of the dispersed oil phase. These emulsions are generally lighter in feel and are common for daily wear moisturizers and lotions.
- W/O Emulsions: In this case, **Trimethylolpropane Triethylhexanoate** will be a component of the continuous oil phase. W/O emulsions are typically richer and more occlusive, making them suitable for night creams, barrier creams, and formulations for dry skin.[7][8]

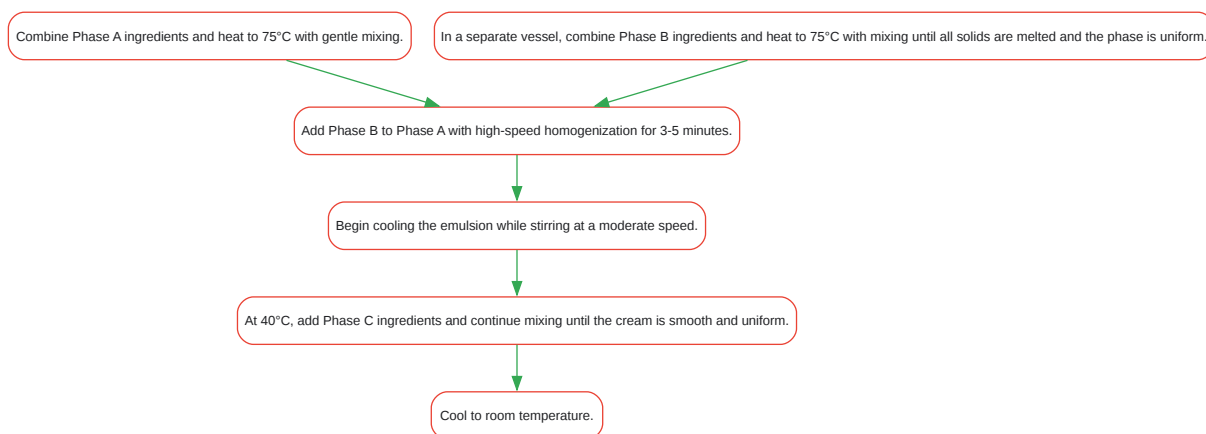
Emulsifier Selection and HLB Value

The Hydrophilic-Lipophilic Balance (HLB) system is a critical tool for selecting the appropriate emulsifier to ensure a stable emulsion. While a specific required HLB for **Trimethylolpropane Triethylhexanoate** is not readily available in public literature, a general approach for esters is to start with emulsifiers or emulsifier blends that have a mid-to-high HLB range for O/W emulsions and a low HLB range for W/O emulsions.

Protocol for Experimental Determination of Required HLB:

If a stable emulsion is not achieved with initial emulsifier selections, the required HLB of **Trimethylolpropane Triethylhexanoate** can be determined experimentally.





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- To cite this document: BenchChem. [Application Notes and Protocols for Formulating Cosmetic Emulsions with Trimethylolpropane Triethylhexanoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1602201#formulating-cosmetic-emulsions-with-trimethylolpropane-triethylhexanoate>]

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